

Personal protective equipment for handling 1-Bromo-2,4-dinitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-dinitrobenzene

Cat. No.: B145926

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Essential Safety and Handling Guide for 1-Bromo-2,4-dinitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Bromo-2,4-dinitrobenzene**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2,4-dinitrobenzene is a hazardous substance that requires strict safety protocols. It is classified as corrosive and toxic, capable of causing severe skin and eye burns.^{[1][2]} It is harmful if swallowed, inhaled, or in contact with skin, and may cause an allergic skin reaction.^{[2][3][4][5]}

Emergency Overview:

- Appearance: Yellow crystalline powder.^[1]

- Danger! Corrosive. Causes severe eye and skin burns.[1][2] May cause skin sensitization.[1][3] Toxic if swallowed, in contact with skin, or if inhaled.[2][6]

Required Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this chemical, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing severe eye burns and damage.[1][2][6]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact, which can cause burns and sensitization.[1]
Body Protection	Flame-resistant lab coat and appropriate protective clothing.	Protects skin from accidental contact and contamination.[1][2]
Respiratory Protection	Use a certified respirator if handling outside of a fume hood or if dust is generated.	Prevents inhalation of toxic dust particles.[1][2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **1-Bromo-2,4-dinitrobenzene**.

Preparation and Handling

- Consult the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **1-Bromo-2,4-dinitrobenzene**.

- Work Area: All handling of this chemical must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][7]} Ensure that an eyewash station and safety shower are readily accessible.^{[1][7]}
- Don PPE: Put on all required PPE as specified in the table above.
- Weighing and Transfer: When weighing or transferring the solid, do so carefully to minimize dust generation.^[1] Use a spatula and a tared container.
- Avoid Contact: At all times, avoid direct contact with the skin, eyes, and clothing.^[1] Do not ingest or inhale the substance.^[1]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.^{[1][6]}

Storage

- Store **1-Bromo-2,4-dinitrobenzene** in a tightly closed, properly labeled container.^{[1][2]}
- The storage area should be cool, dry, and well-ventilated, away from incompatible substances.^{[1][2]}
- Store in a designated corrosives area.^{[2][7]}

Emergency and First-Aid Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2] [6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1] [2] [6]
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [2] [6]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention. [1] [2]

Disposal Plan

Proper disposal of **1-Bromo-2,4-dinitrobenzene** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- **Waste Container:** Designate a specific, labeled hazardous waste container for **1-Bromo-2,4-dinitrobenzene** waste. The container should be made of a compatible material and have a secure lid.
- **Segregation:** This chemical is a halogenated nitroaromatic compound. It must be segregated from non-halogenated waste streams.
- **Contaminated Materials:** All disposable items that have come into contact with **1-Bromo-2,4-dinitrobenzene**, such as gloves, weighing paper, and absorbent pads, must be placed in the designated hazardous waste container.

Disposal Method

- Consult EHS: Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.
- Licensed Disposal Contractor: Arrange for the disposal of the hazardous waste through a licensed and qualified hazardous waste disposal contractor.
- Recommended Treatment: The preferred method for the disposal of halogenated nitroaromatic compounds is high-temperature incineration in a facility equipped with appropriate emission controls. This ensures the complete destruction of the hazardous compound.

Quantitative Data

The following table summarizes key quantitative data for **1-Bromo-2,4-dinitrobenzene**.

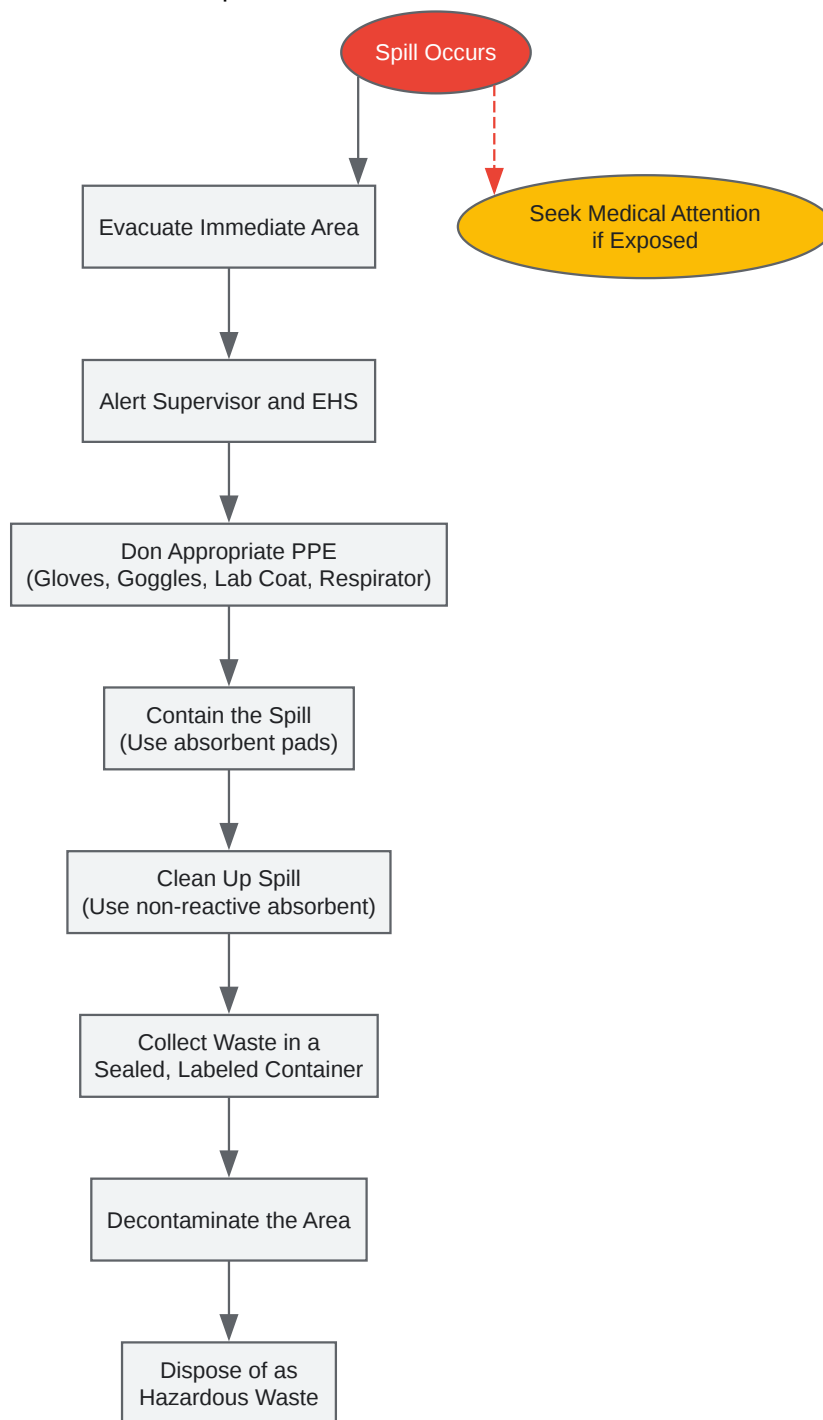
Property	Value
Molecular Formula	C ₆ H ₃ BrN ₂ O ₄
Molecular Weight	247.00 g/mol [3]
Melting Point	70-73 °C (158-163 °F)[6]
Boiling Point	288.4 °C at 760 mmHg[8]
Density	1.91 g/cm ³ [6]
Appearance	Yellow crystalline solid[1]
Solubility	Slightly soluble in water.[6]

Experimental Protocols and Visualizations

Chemical Spill Workflow

The following diagram illustrates the logical workflow for responding to a **1-Bromo-2,4-dinitrobenzene** spill.

Chemical Spill Workflow for 1-Bromo-2,4-dinitrobenzene



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Caption: Workflow for handling a **1-Bromo-2,4-dinitrobenzene** spill.

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